

2,2'-Dibromo-1,1'-binaphthyl molecular weight and formula

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Compound of Interest

Compound Name: **2,2'-Dibromo-1,1'-binaphthyl**

Cat. No.: **B118463**

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An In-depth Technical Guide on **2,2'-Dibromo-1,1'-binaphthyl**

This guide provides essential information on the molecular properties of **2,2'-Dibromo-1,1'-binaphthyl**, a key intermediate in the synthesis of chiral ligands used in asymmetric catalysis. Its rigid, axially chiral binaphthyl structure is fundamental for inducing enantioselectivity in various chemical reactions.

Molecular and Physical Properties

The fundamental molecular data for **2,2'-Dibromo-1,1'-binaphthyl** is crucial for its application in chemical synthesis and material science.

Property	Value	Citations
Molecular Formula	C ₂₀ H ₁₂ Br ₂	[1] [2] [3] [4]
Molecular Weight	412.12 g/mol	[1] [2] [4]
CAS Number	74866-28-7	[1] [3]
Appearance	White to cream powder	[3]
Melting Point	178-183 °C	

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.

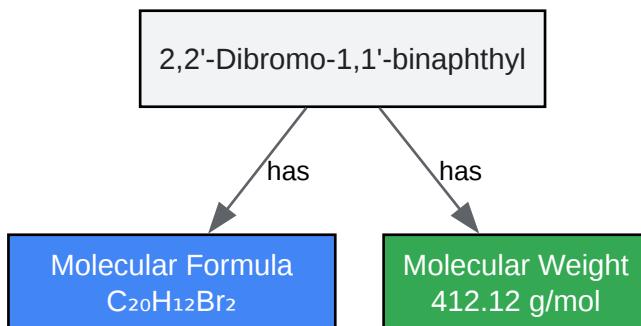


Figure 1. Molecular Properties of 2,2'-Dibromo-1,1'-binaphthyl

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Figure 1. Molecular Properties of **2,2'-Dibromo-1,1'-binaphthyl**

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